

Technical Support Center: Anhydrous CFC-113 Preparation Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Ethane, trichlorotrifluoro-

CAS No.: 26523-64-8

Cat. No.: B12328519

[Get Quote](#)

Topic: Dehydration and Water Removal Methodologies for Trichlorotrifluoroethane Ticket
Priority: High (Experimental Sensitivity / Safety Critical) Assigned Specialist: Dr. A. Vance,
Senior Application Scientist[1]

Executive Summary & Chemical Profile

User Query: I need to remove trace water from CFC-113 for a moisture-sensitive Grignard reaction/IR spectroscopy analysis. What is the standard operating procedure (SOP)?

Scientist's Note: CFC-113 (

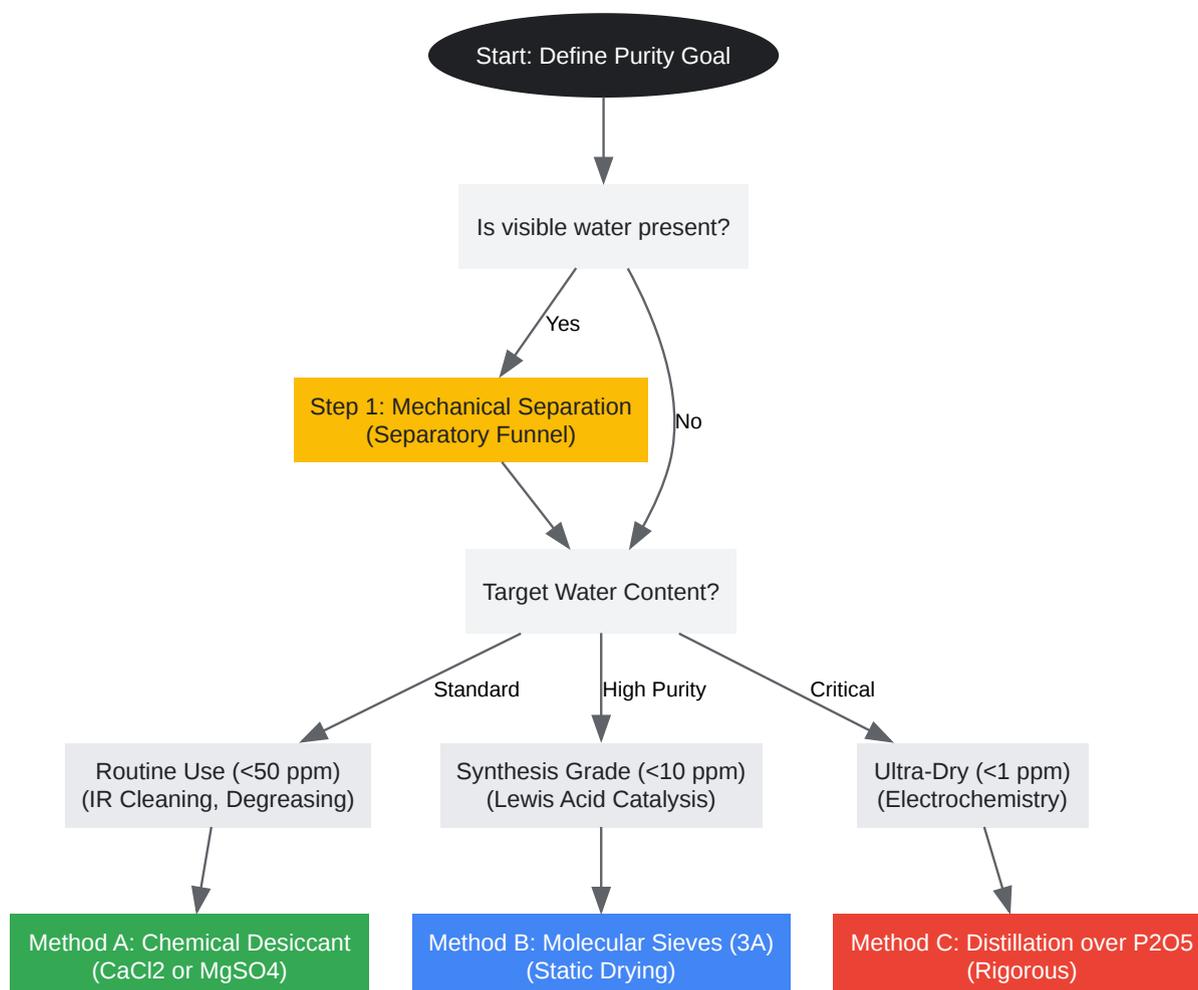
) is a fully halogenated ethane.[1][2] Unlike many chlorinated solvents (like DCM or Chloroform), it contains no hydrogen atoms, rendering it immune to dehydrohalogenation.[1] However, its high halogen content makes it extremely reactive toward active metals.[1]

Critical Safety Directive: Never use Sodium (Na), Potassium (K), or Sodium-Potassium alloy (NaK) to dry CFC-113.[1] These metals can initiate a reductive dechlorination that may lead to uncontrollable exotherms or explosions.[1]

Property	Value	Implication for Drying
Boiling Point	47.6°C	Low BP allows for easy distillation but requires careful temp control to avoid evaporative loss.[1]
Water Solubility	~110 ppm (0.011%) at 25°C	Very hydrophobic.[1] Bulk water separates easily; "drying" targets the dissolved trace (10–110 ppm).[1]
Molecular Structure		Large kinetic diameter (>5 Å). [1] Will not enter 3A or 4A molecular sieve pores.
Regulatory Status	Montreal Protocol Class I	Use must be strictly contained; recovery/recycling is mandatory in many jurisdictions.[1]

Decision Matrix: Selecting Your Drying Protocol

Before proceeding, determine your required dryness level using the logic flow below.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for selecting the appropriate drying method based on initial water content and final purity requirements.

Detailed Protocols

Method A: Bulk Water Removal (Pre-Drying)

Best for: Initial drying of "wet" solvent or recycling used solvent.[1]

The Science: Calcium Chloride (

) is preferred over Magnesium Sulfate (

) for halogenated solvents because it has a high capacity and is less likely to trap the solvent itself.

- Inspect: If a distinct water layer is visible, decant it using a separatory funnel.[1]
- Add Desiccant: Add granular anhydrous (approx. 5-10% w/v).
- Agitate: Swirl vigorously for 5 minutes.
- Rest: Allow to stand for 2–3 hours. The desiccant should remain loose; if it clumps into a solid mass, you have saturated it—filter and add fresh desiccant.
- Filter: Filter through a fluted filter paper or a coarse fritted glass funnel to remove the solid.[1]

Method B: Molecular Sieves (The Gold Standard)

Best for: Maintaining low ppm water levels (10–20 ppm) for general synthesis.[1]

The Science: We use 3A Molecular Sieves.[3][4][5][6] While 4A sieves can also dry CFC-113 (as the CFC-113 molecule is too large to enter the 4Å pores), 3A is the industry standard for solvents to strictly exclude any potential co-adsorption of trace impurities or solvent molecules.

Protocol:

- Activation (CRITICAL): Do not use sieves straight from the bottle.
 - Heat sieves to 250–300°C under high vacuum (or in a muffle furnace) for at least 12 hours.
 - Cool them in a desiccator under argon or nitrogen.[1]
- Loading: Add activated sieves to the CFC-113 at 10–20% w/v (e.g., 10g sieves per 100mL solvent).
- Time: Allow to stand for a minimum of 24 hours.

- Note: Static drying (sitting without stirring) is effective and prevents grinding the sieves into dust, which is hard to filter out.
- Storage: The solvent can be stored over the sieves indefinitely if sealed properly.^[1]

Method C: Distillation over Phosphorus Pentoxide ()

Best for: Ultra-dry applications (<10 ppm).^[1]

The Science:

reacts chemically with water to form phosphoric acid. It is non-reversible and extremely efficient.^[1] Because CFC-113 has no hydrogen, it is stable toward the acidic nature of .^[1]

Protocol:

- Setup: Assemble a distillation apparatus with a drying tube (filled with) on the receiving flask to prevent atmospheric moisture reentry.
- Charge: Place CFC-113 in the boiling flask. Add (approx. 5% w/v).^[1]^[7]
 - Warning: is corrosive.^[1] Handle with gloves.^[1]^[8]^[9]
- Reflux: Reflux for 1–2 hours to allow the desiccant to react with all moisture.^[1]
- Distill: Distill the solvent, discarding the first 5–10% of the distillate (foreshoots) which may contain azeotropes or lighter impurities.
- Collect: Collect the main fraction at 47.6°C.

Troubleshooting & FAQs

Q1: Can I use Calcium Hydride (

) to dry CFC-113? A: Proceed with extreme caution or avoid. While

is standard for many chlorocarbons (like DCM), the literature is conflicted regarding CFCs.^[1] Although CFC-113 lacks hydrogen (preventing dehydrohalogenation), metal hydrides can still induce reductive dechlorination at elevated temperatures.^[1] Given that 3A Molecular Sieves achieve similar dryness without the explosion hazard,

is not recommended for routine drying of CFC-113.^[1]

Q2: My Karl Fischer (KF) titration is giving erratic results. Why? A: CFC-113 is very hydrophobic.^[1]

- Solubility Issue: The KF reagents (usually methanol-based) may not mix well with CFC-113, leading to phase separation in the titration cell.^[1]
- Solution: Use a solubilizer.^{[1][8][10]} Add Chloroform or Xylene to the KF vessel to ensure a homogeneous phase during titration.

Q3: I dried the solvent over sieves, but now my reaction has "dust" in it. A: This is attrition dust from the clay binder in the sieves.

- Fix: Decant the solvent carefully or filter it through a 0.45µm PTFE syringe filter before use.
- Prevention: Do not magnetically stir the solvent over sieves; use static drying (letting it sit) or gentle swirling.^[1]

Q4: Why not just use Sodium wire like I do for Ether? A: DANGER. Sodium reacts violently with halogenated solvents.^[1]

This can form shock-sensitive mixtures.^[1] Never use Group 1 metals with CFCs.^[1]

References

- Burfield, D. R., & Smithers, R. H. (1978).^[1] Desiccant Efficiency in Solvent Drying.^{[1][11]} A Reappraisal by Application of a Novel Method for Solvent Water Assay. The Journal of Organic Chemistry.

- (Validates Molecular Sieve efficiency vs. chemical desiccants).[1]
- Williams, D. B. G., & Lawton, M. (2010).[1] Drying of Organic Solvents: Quantitative Evaluation of the Efficiency of Several Desiccants. The Journal of Organic Chemistry.
 - (Provides comparative data on 3A sieves vs. CaH₂).[1]
- National Oceanic and Atmospheric Administration (NOAA).
 - (Safety data regarding reactivity with metals).[1]
- BenchChem Technical Support.
 - (General safety guidelines for hydrides and halocarbons).[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 1,1,2-Trichloro-1,2,2-trifluoroethane - Wikipedia \[en.wikipedia.org\]](#)
- [2. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [3. The differences between molecular sieve 3A and molecular sieve 4A-OIM Chemical \[oimchem.com\]](#)
- [4. deltaadsorbents.com \[deltaadsorbents.com\]](#)
- [5. medaad.com \[medaad.com\]](#)
- [6. The difference of 3a 4a 5a molecular sieve \[kelleychempacking.com\]](#)
- [7. Drying solvents - Sciencemadness Wiki \[sciencemadness.org\]](#)
- [8. sites.chemengr.ucsb.edu \[sites.chemengr.ucsb.edu\]](#)
- [9. s3.wp.wsu.edu \[s3.wp.wsu.edu\]](#)
- [10. 1,1,2-TRICHLORO-1,2,2-TRIFLUOROETHANE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)

- [11. Calcium Hydride Formula, Uses as a Drying Agent, MSDS \[chemistrylearner.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Anhydrous CFC-113 Preparation Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12328519#methods-for-removing-water-from-trichlorotrifluoroethane\]](https://www.benchchem.com/product/b12328519#methods-for-removing-water-from-trichlorotrifluoroethane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com